

solubility of zinc hydroxide in excess ammonium hydroxide

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Compound of Interest

Compound Name: zinc;azane;sulfate

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An In-depth Technical Guide to the Solubility of Zinc Hydroxide in Excess Ammonium Hydroxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of zinc hydroxide in excess ammonium hydroxide, a phenomenon of significant interest in various chemical and pharmaceutical processes. This document outlines the underlying chemical principles, presents quantitative solubility data, details experimental protocols for its determination, and provides visual representations of the involved chemical pathways and workflows.

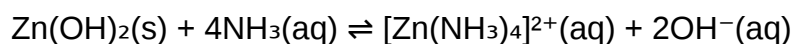
Core Chemical Principles

Zinc hydroxide, $\text{Zn}(\text{OH})_2$, is a sparingly soluble white precipitate in water. Its solubility is governed by the solubility product constant, K_{sp} . However, in the presence of excess ammonium hydroxide, the solubility of zinc hydroxide dramatically increases. This is due to the formation of the soluble tetraamminezinc(II) complex ion, $[\text{Zn}(\text{NH}_3)_4]^{2+}$.^{[1][2]}

The process can be described by a two-step equilibrium:

- Dissolution of Zinc Hydroxide: $\text{Zn}(\text{OH})_2(\text{s}) \rightleftharpoons \text{Zn}^{2+}(\text{aq}) + 2\text{OH}^{-}(\text{aq})$
- Formation of the Tetraamminezinc(II) Complex: $\text{Zn}^{2+}(\text{aq}) + 4\text{NH}_3(\text{aq}) \rightleftharpoons [\text{Zn}(\text{NH}_3)_4]^{2+}(\text{aq})$

The overall reaction demonstrates the dissolution of the solid precipitate in the presence of ammonia:

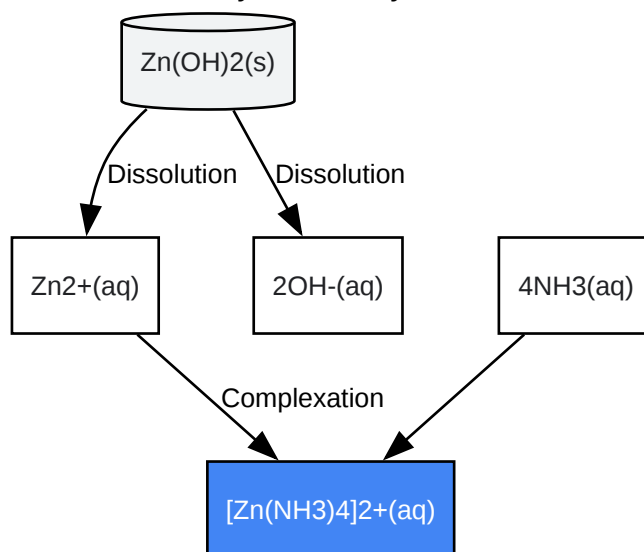


The formation of the stable tetraamminezinc(II) complex shifts the equilibrium of the first reaction to the right, causing more zinc hydroxide to dissolve.^[2] This is an example of Le Châtelier's principle.

Chemical Reaction Pathway

The following diagram illustrates the chemical pathway from solid zinc hydroxide to the soluble tetraamminezinc(II) complex.

Chemical Pathway of Zinc Hydroxide Dissolution



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Caption: Dissolution and complexation of zinc hydroxide.

Quantitative Solubility Data

The solubility of zinc hydroxide in aqueous ammonia is dependent on the total ammonia concentration. The following table summarizes experimental data for the solubility of zinc oxide (which is in equilibrium with zinc hydroxide in aqueous solution) at 25°C.

Total Ammonia Concentration ($[\text{NH}_3]\text{T}$) (mol/kg)	Zinc Solubility (mol/kg)	pH
0.5	~0.01	~11.5
1.0	~0.03	~11.8
1.5	~0.06	~12.0
2.0	~0.1	~12.2
2.5	~0.15	~12.3
3.0	~0.2	~12.4

Data adapted from the graphical representation in "Predominance diagrams for Zn(II)–NH₃–Cl–H₂O system". The original study investigated the solubility of ZnO, which provides a close approximation for the behavior of Zn(OH)₂ in this system.^[1]

Experimental Protocols

The quantitative determination of zinc hydroxide solubility in ammonium hydroxide involves preparing saturated solutions and subsequently measuring the concentration of dissolved zinc. The following are detailed methodologies for key experimental procedures.

Preparation of Saturated Solutions

Objective: To prepare saturated solutions of zinc hydroxide in ammonium hydroxide solutions of varying concentrations.

Materials:

- Zinc hydroxide (solid, analytical grade)

- Ammonium hydroxide solutions of known concentrations (e.g., 0.5 M, 1.0 M, 1.5 M, 2.0 M, 2.5 M, 3.0 M)
- Deionized water
- Conical flasks with stoppers
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Filtration apparatus (e.g., syringe filters with 0.45 μm pore size)

Procedure:

- To a series of conical flasks, add an excess amount of solid zinc hydroxide to each of the different concentration ammonium hydroxide solutions.
- Stopper the flasks tightly to prevent the loss of ammonia gas.
- Place the flasks in a thermostatically controlled water bath set to the desired temperature (e.g., 25°C).
- Stir the solutions using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a 0.45 μm syringe filter to remove any undissolved solids.
- The filtered solution is now ready for zinc concentration analysis.

Determination of Zinc Concentration by Atomic Absorption Spectroscopy (AAS)

Objective: To accurately measure the concentration of dissolved zinc in the prepared saturated solutions.

Materials:

- Atomic Absorption Spectrometer
- Zinc hollow cathode lamp
- Standard zinc solutions for calibration (e.g., 1, 2, 5, 10 ppm)
- The filtered saturated solutions from the previous step
- Nitric acid (for acidification and dilution)
- Volumetric flasks and pipettes

Procedure:

- Instrument Setup:
 - Install the zinc hollow cathode lamp in the AAS.
 - Set the wavelength to 213.9 nm.
 - Optimize the instrument parameters (e.g., slit width, lamp current) as per the manufacturer's instructions.
 - Aspirate deionized water to zero the instrument.
- Calibration:
 - Prepare a series of standard zinc solutions of known concentrations by diluting a stock standard solution.
 - Aspirate the standards in ascending order of concentration and record the absorbance values.
 - Plot a calibration curve of absorbance versus zinc concentration.
- Sample Analysis:

- Dilute the filtered saturated solutions with deionized water (acidified with a small amount of nitric acid) to bring the zinc concentration within the linear range of the calibration curve.
- Aspirate the diluted samples into the AAS and record the absorbance readings.
- Calculation:
 - Determine the zinc concentration in the diluted samples from the calibration curve.
 - Calculate the original concentration of zinc in the undiluted saturated solutions by applying the dilution factor.

Determination of Zinc Concentration by Complexometric Titration with EDTA

Objective: To determine the zinc concentration in the saturated solutions using a complexometric titration method.

Materials:

- Standardized EDTA (ethylenediaminetetraacetic acid) solution (e.g., 0.01 M)
- Ammonia-ammonium chloride buffer solution (pH 10)
- Eriochrome Black T (EBT) indicator
- The filtered saturated solutions
- Burette, pipette, and conical flasks

Procedure:

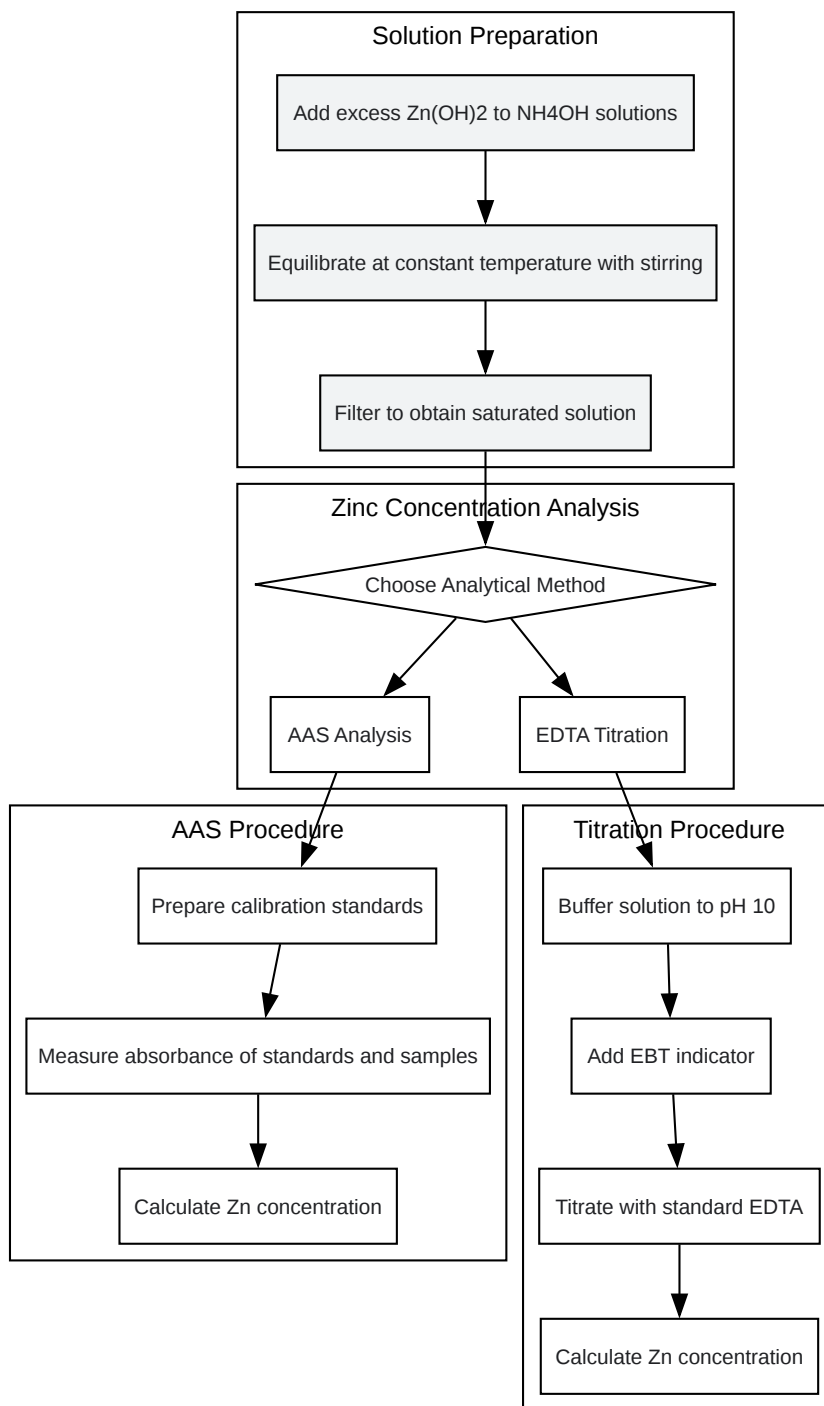
- Pipette a known volume of the filtered saturated solution into a conical flask.
- Add a sufficient amount of the ammonia-ammonium chloride buffer solution to maintain the pH at approximately 10.[\[3\]](#)
- Add a few drops of the EBT indicator. The solution should turn wine-red.

- Titrate the solution with the standardized EDTA solution from the burette.
- The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.
- Record the volume of EDTA solution used.
- Repeat the titration for replicate samples to ensure accuracy.
- Calculate the concentration of zinc in the original solution using the stoichiometry of the reaction between zinc and EDTA (1:1 molar ratio).

Experimental Workflow Diagram

The following diagram outlines the general workflow for determining the solubility of zinc hydroxide in ammonium hydroxide.

Experimental Workflow for Solubility Determination



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Caption: Workflow for solubility determination.

Conclusion

The solubility of zinc hydroxide in excess ammonium hydroxide is a classic example of complex ion formation influencing solubility. This technical guide has provided the fundamental chemical principles, quantitative data, and detailed experimental methodologies for the study of this system. The provided protocols for AAS and complexometric titration offer robust and reliable methods for quantifying the solubility of zinc hydroxide under various conditions. This information is valuable for researchers and professionals in fields where the controlled dissolution and precipitation of zinc compounds are critical.

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